

Structural Confirmation of Quinoxaline-6-Acetic Acid Regioisomers

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Compound of Interest

Compound Name: 2-(2,3-Dihydroxyquinoxalin-6-yl)acetic acid

Cat. No.: B11882337

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A Publish Comparison Guide for Analytical Validation Part 1: The Regioisomer Challenge

The core challenge lies in distinguishing between the 6-acetic acid and 7-acetic acid isomers (often denoted as the 2,6- and 2,7- isomers when a substituent is present at position 2).

- Isomer A (6-isomer): The acetic acid moiety is located at position 6 relative to the N-heterocyclic core numbering.
- Isomer B (7-isomer): The acetic acid moiety is located at position 7.

Note: If the quinoxaline ring is unsubstituted at positions 2 and 3, the 6- and 7-positions are chemically equivalent due to the

axis of symmetry. Regioisomerism only exists if the pyrazine ring bears a substituent (e.g., 2-methylquinoxaline-6-acetic acid vs. 2-methylquinoxaline-7-acetic acid). This guide assumes the presence of such a symmetry-breaking element.

Part 2: Analytical Comparison & Methodology

Chromatographic Separation (HPLC/UPLC)

Before structural confirmation, the isomers must be resolved. Standard C18 methods often fail to separate these regioisomers due to their identical polarity.

Recommended Protocol:

- Column: Phenyl-Hexyl or Pentafluorophenyl (PFP) phases are superior to C18 for separating positional isomers due to interaction differences.
- Mobile Phase: Methanol/Water with 0.1% Formic Acid (Acidic pH suppresses ionization of the carboxylic acid, improving peak shape).
- Gradient: Shallow gradient (e.g., 0.5% B/min) around the elution point.

Parameter	Recommended Condition	Rationale
Stationary Phase	PFP (Pentafluorophenyl) or Phenyl-Hexyl	Maximizes selectivity via interactions distinct for ortho/meta substitution patterns.
Mobile Phase A	Water + 0.1% Formic Acid	Maintains the acetic acid group in protonated form ().
Mobile Phase B	Methanol or Acetonitrile	MeOH often provides better selectivity for aromatic isomers than ACN.
Detection	UV @ 254 nm & 320 nm	Quinoxalines have strong absorbance at 310–330 nm ().

NMR Spectroscopy (The Gold Standard)

Standard 1D

¹H NMR is often insufficient due to overlapping aromatic signals. The definitive confirmation relies on 2D HMBC (Heteronuclear Multiple Bond Correlation) to trace the connectivity from the unique pyrazine proton/methyl group to the benzene ring.

The Logic of Assignment (Step-by-Step)

- Anchor Point: Identify the signal for the substituent at Position 2 (e.g., Methyl group) or the proton at Position 3 ().
- Bridgehead Identification: Use HMBC to find the correlation from the Anchor (or) to the bridgehead carbons (or).
 - typically shows a strong 3-bond coupling () to .
- Ring Proton Correlation: Once is identified, look for correlations from the benzene ring protons () to this same carbon.
- Differentiation:
 - 6-Isomer: The proton correlating to is

is adjacent to the substituted

[1] Thus,

will appear as a singlet (or small doublet due to meta-coupling).

- 7-Isomer: The proton correlating to

is

. In this isomer,

is unsubstituted. Thus,

will appear as a doublet (ortho-coupling to

).

Experimental Protocol: HMBC Setup

- Solvent: DMSO-

(prevents aggregation and provides sharp signals for carboxylic acids).

- Pulse Sequence: Gradient-selected HMBC (e.g., gHMBCad).

- Optimization: Set long-range coupling constant (

) to 8 Hz.

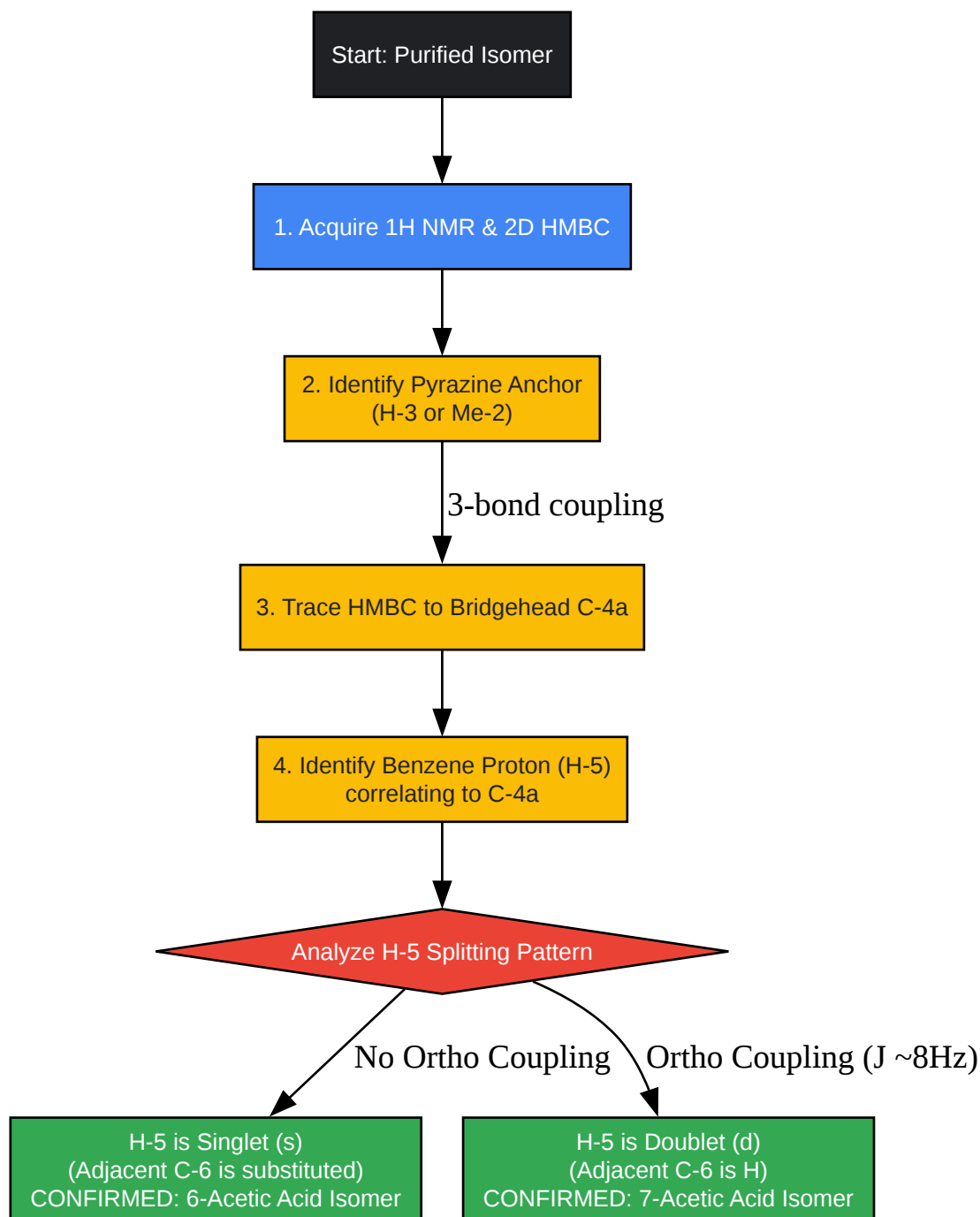
Crystallography (Ultimate Verification)

If the acetic acid derivative forms a solid, Single Crystal X-Ray Diffraction (SC-XRD) provides unambiguous 3D structural proof.

- Derivatization: If the acid does not crystallize well, convert to the methyl ester or a benzylamide derivative to facilitate crystal growth.

Part 3: Visualization of the Logic Flow

The following diagram illustrates the decision matrix for assigning the regioisomers based on HMBC correlations.



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Caption: Logical workflow for distinguishing quinoxaline regioisomers using HMBC NMR connectivity.

Part 4: Comparative Data Summary

Feature	6-Acetic Acid Isomer (Isomer A)	7-Acetic Acid Isomer (Isomer B)
H-5 Signal (NMR)	Singlet (s) or meta-doublet (Hz)	Doublet (d) (Hz)
C-4a Correlation	Correlates to a singlet proton ()	Correlates to a doublet proton ()
Melting Point	Typically Higher (More symmetric packing)	Typically Lower
Polarity (HPLC)	Elutes 2nd (on PFP columns)	Elutes 1st (on PFP columns)
NOE Signal	Weak NOE between and Acetic	Strong NOE between and

Note: Elution order is column-dependent and must be empirically verified with standards.

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